

Chemical structure and properties of Feruloylputrescine

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Compound of Interest

Compound Name: Feruloylputrescine

Cat. No.: B1146754

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An In-depth Technical Guide to **Feruloylputrescine**

Introduction

Feruloylputrescine, a naturally occurring phenolamide, has garnered significant attention in the scientific community for its diverse biological activities and potential therapeutic applications. This hydroxycinnamic acid amide is synthesized in various plant species and plays a crucial role in their growth, development, and defense mechanisms against environmental stressors.[1][2] In recent years, research has also shed light on its potential benefits for human health, particularly in the context of cardiovascular disease.[3][4]

This technical guide provides a comprehensive overview of the chemical structure, properties, biosynthesis, and biological functions of **Feruloylputrescine**. It is intended for researchers, scientists, and drug development professionals interested in the chemistry and pharmacology of this promising natural compound.

Chemical Structure and Properties

Feruloylputrescine is characterized by a ferulic acid moiety linked to a putrescine backbone through an amide bond.[5] Its systematic IUPAC name is (E)-N-(4-aminobutyl)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enamide.[6]

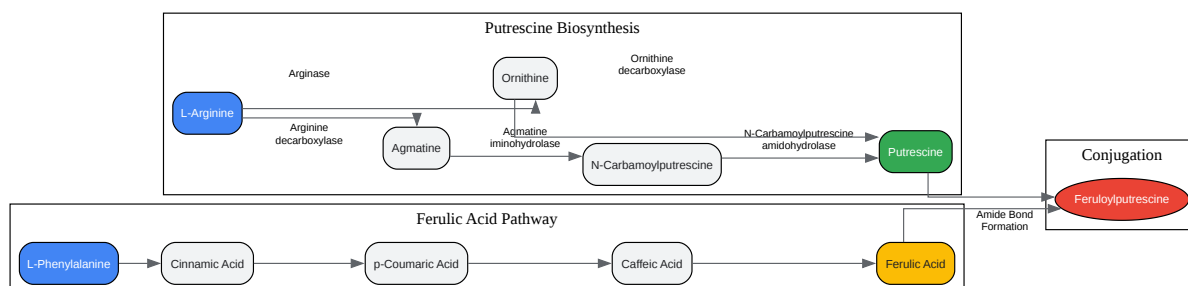
Table 1: Chemical Identifiers and Properties of **Feruloylputrescine**

Identifier/Property	Value	Source(s)
CAS Number	501-13-3	[5][7]
Molecular Formula	C ₁₄ H ₂₀ N ₂ O ₃	[5][6]
Molecular Weight	264.32 g/mol	[5][6]
IUPAC Name	(E)-N-(4-aminobutyl)-3-(4-hydroxy-3-methoxyphenyl)prop-2-enamide	[6]
SMILES	<chem>COC1=C(C=CC(=C1)C=CC(=O)NCCCCN)O</chem>	[1][5]
InChI Key	SFUVCMKSYKHLYD-FNORWQNLSA-N	[1][5]
Appearance	Yellow Solid	[1]
Melting Point	~120-130°C	[5]
Boiling Point	511.5°C at 760 mmHg	[1]
Density	1.156 g/cm ³	[1]
Solubility	High solubility in polar solvents (e.g., water, methanol, DMSO); low solubility in non-polar solvents.[5]	[5]

Natural Occurrence and Biosynthesis

Feruloylputrescine is widely distributed in the plant kingdom. It has been identified in the leaves and juice of grapefruit (*Citrus paradisi*) and other citrus species.[1][8] It is also found in organisms such as *Solanum tuberosum* (potato) and *Ananas comosus* (pineapple).[6][9]

The biosynthesis of **Feruloylputrescine** involves the conjugation of ferulic acid and putrescine. Putrescine, a diamine, is synthesized from the amino acid L-arginine through two primary pathways in plants.[2][10]



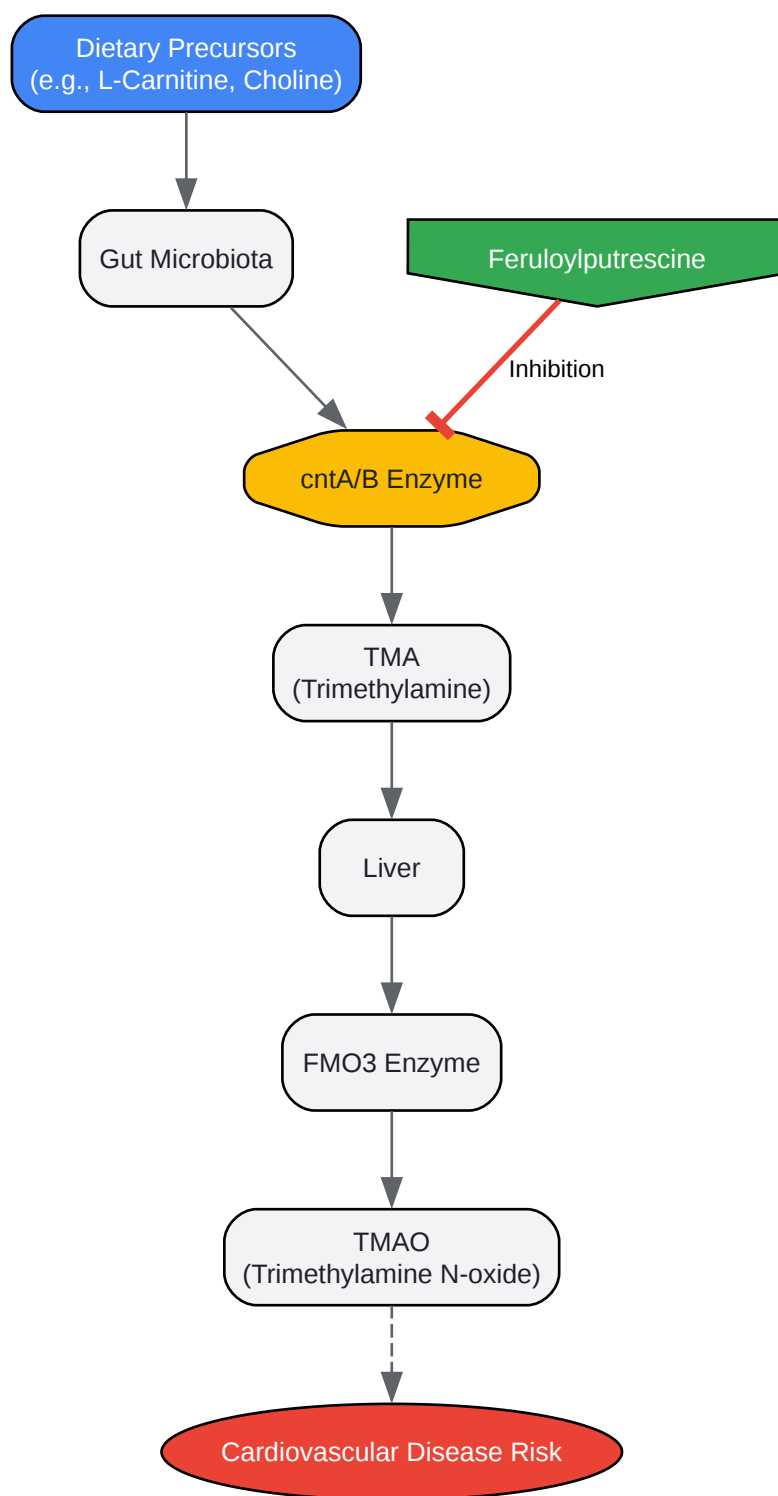
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Biosynthesis of **Feruloylputrescine** from L-Arginine and L-Phenylalanine precursors.

Biological Activities and Pharmacological Properties

Feruloylputrescine exhibits a range of biological activities that are of interest to researchers in agriculture and medicine.

- In Plants: It plays a significant role in plant growth and development, including root system formation.[2][7] It also contributes to the plant's defense response against pathogens and environmental stress due to its antioxidant and antimicrobial properties.[1]
- In Humans: A notable pharmacological effect of **Feruloylputrescine** is its ability to inhibit the production of trimethylamine (TMA) and its subsequent oxidation to trimethylamine N-oxide (TMAO).[3] Elevated levels of TMAO are associated with an increased risk of cardiovascular diseases.[11] **Feruloylputrescine** exerts this effect by suppressing the cntA/B enzyme, which is involved in TMA production by gut microbiota.[3]



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Mechanism of **Feruloylputrescine** in reducing cardiovascular disease risk by inhibiting TMA production.

Experimental Protocols

The study of **Feruloylputrescine** involves various experimental procedures, from its extraction and synthesis to its biological evaluation.

Extraction and Isolation

A general protocol for the extraction of **Feruloylputrescine** from plant material, such as orange peel, is as follows:

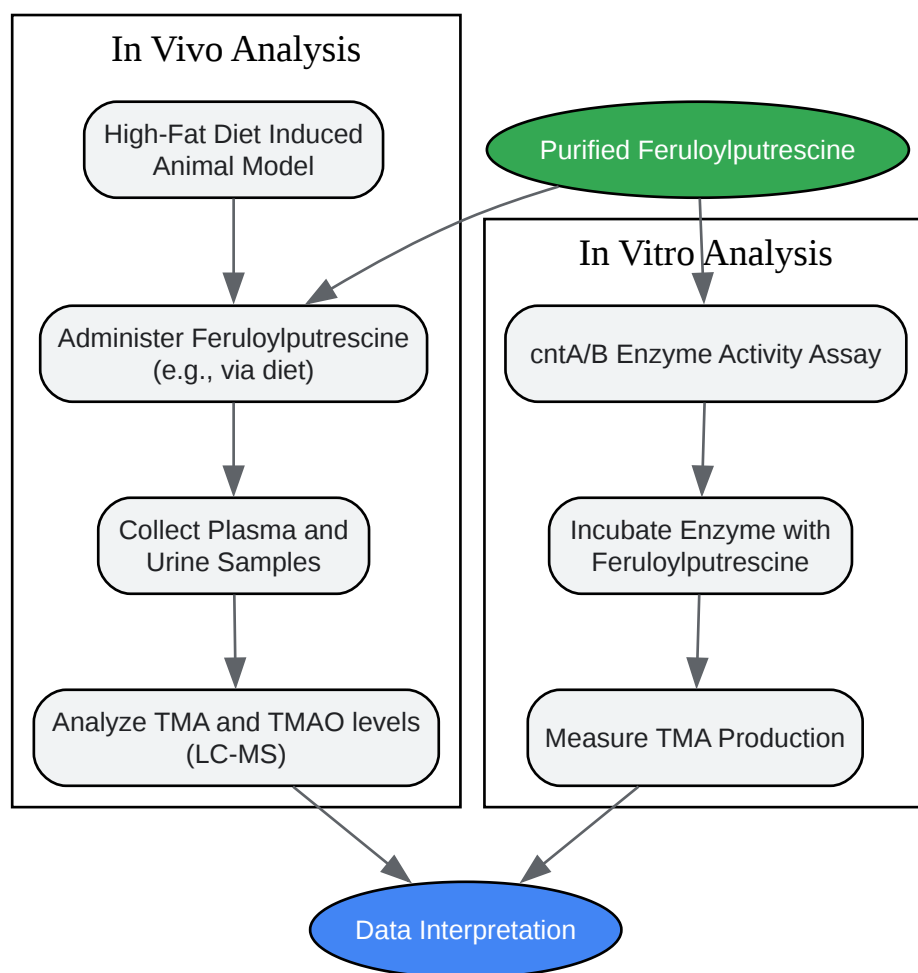
- **Sample Preparation:** Fresh plant material is washed, dried, and ground into a fine powder.
- **Solvent Extraction:** The powdered material is subjected to extraction with a polar solvent, such as a mixture of methanol and water.[\[11\]](#) This process can be repeated multiple times to ensure maximum yield.
- **Fractionation:** The crude extract can be further fractionated using solvents of varying polarities (e.g., ethyl acetate) to separate compounds based on their hydrophilicity.[\[11\]](#)
- **Purification:** The fraction containing **Feruloylputrescine** is purified using chromatographic techniques such as High-Performance Liquid Chromatography (HPLC).
- **Identification:** The purified compound is identified and characterized using analytical methods like Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.[\[8\]](#)

Chemical Synthesis

Feruloylputrescine can be synthesized in the laboratory by coupling ferulic acid with putrescine.[\[5\]](#) This typically involves an amide bond formation reaction, which may be carried out under acidic or basic conditions. The reaction parameters, including temperature, pH, and reaction time, are optimized to maximize the yield and purity of the final product.[\[5\]](#)

In Vitro and In Vivo Assays for Biological Activity

The biological activity of **Feruloylputrescine**, particularly its effect on TMA and TMAO production, can be assessed using the following experimental workflow:



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Workflow for evaluating the biological activity of **Feruloylputrescine**.

Conclusion

Feruloylputrescine is a multifaceted natural compound with significant implications for both plant biology and human health. Its well-defined chemical structure and properties, coupled with its interesting biological activities, make it a compelling subject for further research. The potential of **Feruloylputrescine** to mitigate cardiovascular disease risk by modulating gut microbial metabolism highlights a promising avenue for the development of novel therapeutics and functional foods. Future studies should continue to explore the full spectrum of its pharmacological effects and elucidate the precise molecular mechanisms underlying its bioactivity.

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